

4-vinylaniline CAS number and molecular weight

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Technical Guide: 4-Vinylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-vinylaniline**, a versatile bifunctional organic compound. It serves as a crucial building block in polymer chemistry and materials science. This document outlines its fundamental properties, detailed experimental protocols for its synthesis and polymerization, and a visualization of a key experimental workflow.

Core Properties of 4-Vinylaniline

4-Vinylaniline, also known as 4-aminostyrene, is characterized by the presence of both a reactive vinyl group and an amino group attached to a benzene ring. This unique structure allows it to participate in a variety of chemical reactions, making it a valuable monomer in the synthesis of functional polymers.

Quantitative Data Summary

The key quantitative properties of **4-vinylaniline** are summarized in the table below for easy reference.



Property	Value	Reference
CAS Number	1520-21-4	[1][2][3]
Molecular Weight	119.16 g/mol	[1][2][3][4]
Molecular Formula	C ₈ H ₉ N	[1][2]
Density	1.017 g/mL at 25 °C	[1]
Boiling Point	213-214 °C	[1]
Melting Point	23 °C	[1]
Refractive Index	n20/D 1.626	[1]

Experimental Protocols

This section details methodologies for the synthesis of **4-vinylaniline** and its subsequent polymerization, providing a foundation for laboratory application.

Synthesis of 4-Vinylaniline via Dehydration

A common laboratory-scale synthesis of **4-vinylaniline** involves the dehydration of p-aminophenylethanol.[3]

Materials:

- p-Aminophenylethanol
- Potassium hydroxide (KOH)
- Ether
- Dry ice-acetone bath
- Nitrogen gas supply

Procedure:



- Combine 9.2 g of p-aminophenylethanol with 8.8 g of potassium hydroxide in a flask suitable for heating under reduced pressure.
- Heat the mixture using a Bunsen burner flame under a nitrogen atmosphere at approximately 6 mm pressure.
- Collect the product by cooling the receiving flask with a dry ice-acetone bath.
- Extract the collected distillate with ether.
- Dry the ether extract over potassium hydroxide and then filter.
- Evaporate the ether to yield 4-vinylaniline. The product can be characterized by IR and NMR spectroscopy.

Free-Radical Polymerization of 4-Vinylaniline

4-Vinylaniline can be polymerized through various methods, including radical, cationic, and oxidative polymerization, to form poly(**4-vinylaniline**) (P4VA).[4] The following is a representative protocol for free-radical polymerization, adapted from general methods for styrenic monomers.

Materials:

- 4-Vinylaniline (monomer), purified
- Azobisisobutyronitrile (AIBN) (initiator)
- Anhydrous toluene (solvent)
- · Methanol (for precipitation)
- Schlenk flask and line for inert atmosphere operations

Procedure:

 In a dried Schlenk flask under an inert nitrogen or argon atmosphere, dissolve a known quantity of 4-vinylaniline in anhydrous toluene.

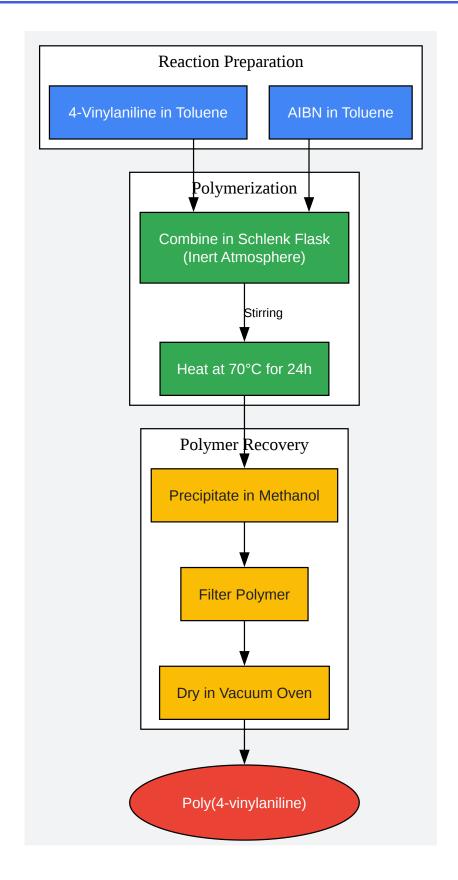


- In a separate vial, dissolve the AIBN initiator in a small amount of toluene (a typical molar ratio of monomer to initiator is 100:1).
- Add the initiator solution to the monomer solution in the Schlenk flask.
- Place the flask in a preheated oil bath at 70°C and stir the reaction mixture for 24 hours.
- After the reaction period, cool the mixture to room temperature. The solution will likely be viscous.
- Precipitate the polymer by slowly adding the reaction mixture to a beaker containing vigorously stirring methanol.
- Filter the precipitated white polymer using suction filtration.
- Wash the polymer with fresh methanol to remove any unreacted monomer and initiator.
- Dry the polymer in a vacuum oven at 50°C until a constant weight is achieved.
- Characterize the resulting poly(4-vinylaniline) using techniques such as Gel Permeation
 Chromatography (GPC) to determine molecular weight and polydispersity, and NMR for
 structural confirmation.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the free-radical polymerization of **4-vinylaniline**, from reaction setup to polymer recovery.





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Caption: Workflow for the free-radical polymerization of **4-vinylaniline**.



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